

5-Bromoisophthalic acid CAS number and molecular weight

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Compound of Interest

Compound Name: 5-Bromoisophthalic acid

Cat. No.: B171778

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An In-depth Technical Guide to 5-Bromoisophthalic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromoisophthalic acid**, a key chemical intermediate. It covers its chemical and physical properties, detailed synthesis protocols, primary applications in materials science, and relevant analytical techniques. This document is intended to be a valuable resource for professionals in research and development.

Core Properties of 5-Bromoisophthalic Acid

5-Bromoisophthalic acid, also known as 5-bromo-1,3-benzenedicarboxylic acid, is an aromatic compound utilized primarily as a linker in the synthesis of metal-organic frameworks (MOFs) and coordination polymers.^{[1][2]} Its chemical structure, featuring two carboxylic acid groups and a bromine atom on a benzene ring, allows for the construction of complex, functional materials.

All essential quantitative data for **5-Bromoisophthalic acid** are summarized in the table below for easy reference and comparison.

| Property | Value |
|---------------------------------------|--|
| CAS Number | 23351-91-9[1][3][4][5] |
| Molecular Formula | C ₈ H ₅ BrO ₄ [1][3][4][5][6] |
| Molecular Weight | 245.03 g/mol [1][3][4][5][6] |
| Melting Point | 270-287 °C[1][7] |
| Appearance | White to off-white powder or crystals[1] |
| Solubility | Insoluble in water[1] |
| pKa (Predicted) | 3.14 ± 0.10[1] |
| LogP (Predicted) | 1.8455[8] |
| Topological Polar Surface Area (TPSA) | 74.6 Å ² [5][8] |

Synthesis of 5-Bromoisophthalic Acid: Experimental Protocol

The synthesis of **5-Bromoisophthalic acid** is typically achieved through the bromination of isophthalic acid. Below is a detailed experimental protocol adapted from established synthesis procedures.[1][6][9]

Objective: To synthesize **5-Bromoisophthalic acid** via electrophilic bromination of isophthalic acid.

Materials:

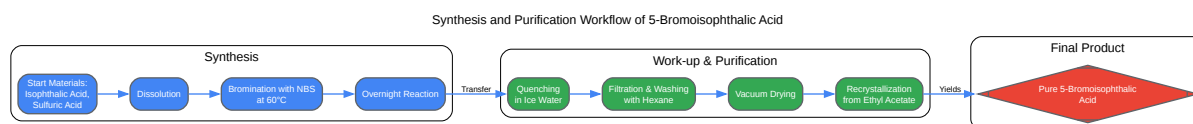
- Isophthalic acid
- Concentrated sulfuric acid (98%)
- N-bromosuccinimide (NBS) or Bromine (Br₂)
- Fuming sulfuric acid (oleum) (optional, used in some procedures)[3][6][10]
- Ice water

- Hexane
- Ethyl acetate (for recrystallization)

Procedure:

- **Reaction Setup:** In a round-bottomed flask equipped with a stirrer, add isophthalic acid (e.g., 10 g, 60 mmol) and concentrated sulfuric acid (e.g., 60 mL). Stir the mixture until the isophthalic acid is completely dissolved.[\[1\]](#)
- **Bromination:** Cool the flask in an oil bath. Slowly add the brominating agent, such as N-bromosuccinimide (e.g., 12.8 g, 72 mmol), in batches over a period of about 10 minutes while maintaining the temperature at 60 °C.[\[1\]](#)
- **Reaction:** Stir the reaction mixture overnight at 60 °C.[\[1\]](#)
- **Quenching:** After the reaction is complete, cool the mixture to room temperature. Carefully pour the reaction mixture into a beaker containing an ice/water mixture to precipitate the product.[\[1\]](#)
- **Filtration and Washing:** Collect the resulting precipitate by filtration. Wash the solid with hexane (e.g., 2 x 60 mL).[\[1\]](#)
- **Drying:** Dry the crude product in a vacuum oven under reduced pressure.[\[1\]](#)
- **Purification:** Purify the crude **5-Bromoisophthalic acid** by recrystallization from a suitable solvent, such as ethyl acetate, to yield the final product as a white solid.[\[1\]](#) The purity can be confirmed by analytical techniques such as NMR, MASS, and melting point determination.[\[3\]](#)
[\[10\]](#)

Below is a diagram illustrating the workflow for the synthesis and purification of **5-Bromoisophthalic acid**.



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Synthesis and Purification Workflow of **5-Bromoisophthalic Acid**

Applications in Materials Science

The primary application of **5-Bromoisophthalic acid** is as an organic linker in the synthesis of Metal-Organic Frameworks (MOFs) and coordination polymers.[2] These materials are of great interest due to their porous nature and potential applications in gas storage, separation, and catalysis.[11][12]

Experimental Protocol for MOF Synthesis:

The following is a representative protocol for the solvothermal synthesis of a coordination polymer using **5-Bromoisophthalic acid**.

Objective: To synthesize a copper-based coordination polymer.

Materials:

- **5-Bromoisophthalic acid** (H₂bipa)
- Copper(II) salt (e.g., Cu(NO₃)₂·3H₂O)
- Ancillary N-containing ligand (e.g., pyridine)
- Solvent (e.g., ethanol/water mixture)

Procedure:

- A mixture of **5-Bromoisophthalic acid**, a copper salt, and a co-ligand like pyridine is dissolved in a solvent system such as an ethanol/water mixture.
- The solution is sealed in a Teflon-lined stainless steel vessel.
- The vessel is heated under solvothermal conditions (e.g., at 130°C for 3 days).
- After heating, the vessel is slowly cooled to room temperature.
- The resulting crystals of the coordination polymer are collected, washed with the solvent, and dried.

The diagram below illustrates the self-assembly process where **5-Bromoisophthalic acid** molecules act as linkers connecting metal ions to form a 1D coordination polymer.

Role of **5-Bromoisophthalic Acid** in Coordination Polymer Formation

While its use in materials science is well-documented, **5-Bromoisophthalic acid** and its derivatives are also considered key intermediates for functional chemicals, polymers, and potentially in the synthesis of pharmaceutical and agricultural compounds.^[13] However, specific applications in drug development are not extensively reported in publicly available literature.

Analytical Techniques

The characterization and quality control of **5-Bromoisophthalic acid** can be performed using various analytical methods. High-Performance Liquid Chromatography (HPLC) is a common technique for assessing its purity.^[14] A typical reverse-phase HPLC method might use a C18 column with a mobile phase consisting of acetonitrile, water, and an acid modifier like phosphoric or formic acid.^[14] This method is scalable and can be adapted for preparative separation to isolate impurities.^[14]

Safety Information

5-Bromoisophthalic acid is classified as acutely toxic if swallowed.^{[2][5]} It is essential to handle this chemical with appropriate personal protective equipment (PPE), including gloves and safety glasses, in a well-ventilated area or fume hood. For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

5-Bromoisophthalic acid is a valuable and versatile chemical intermediate with a well-established role in the synthesis of advanced materials like MOFs and coordination polymers. The synthesis protocols are well-defined, allowing for its reliable production. While its primary application is currently in materials chemistry, its potential as a building block for other functional chemicals warrants further exploration by researchers in various fields, including drug development.

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